

# Application Notes and Protocols for Chloranocryl in Herbicide Resistance Studies

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Chloranocryl

Cat. No.: B1668703

[Get Quote](#)

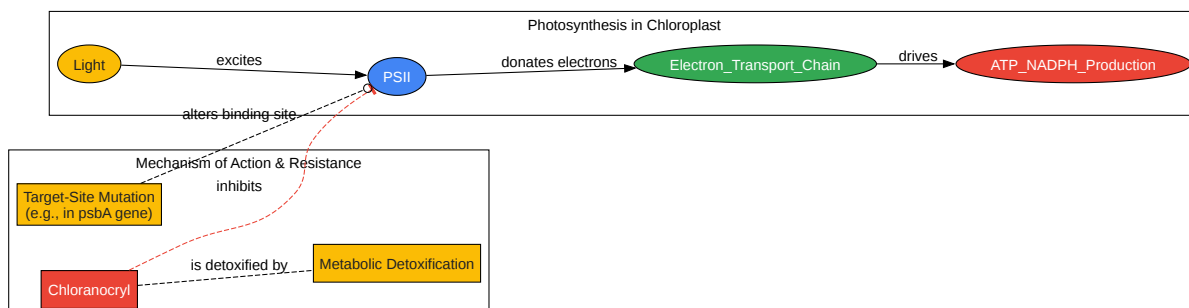
Disclaimer: **Chloranocryl** (also known as dicryl) is an obsolete contact herbicide.<sup>[1][2]</sup> Consequently, publicly available data, including detailed experimental protocols and quantitative data regarding its use in herbicide resistance studies, is scarce. The following application notes and protocols are based on general principles of herbicide resistance testing and the known mode of action of **Chloranocryl**.

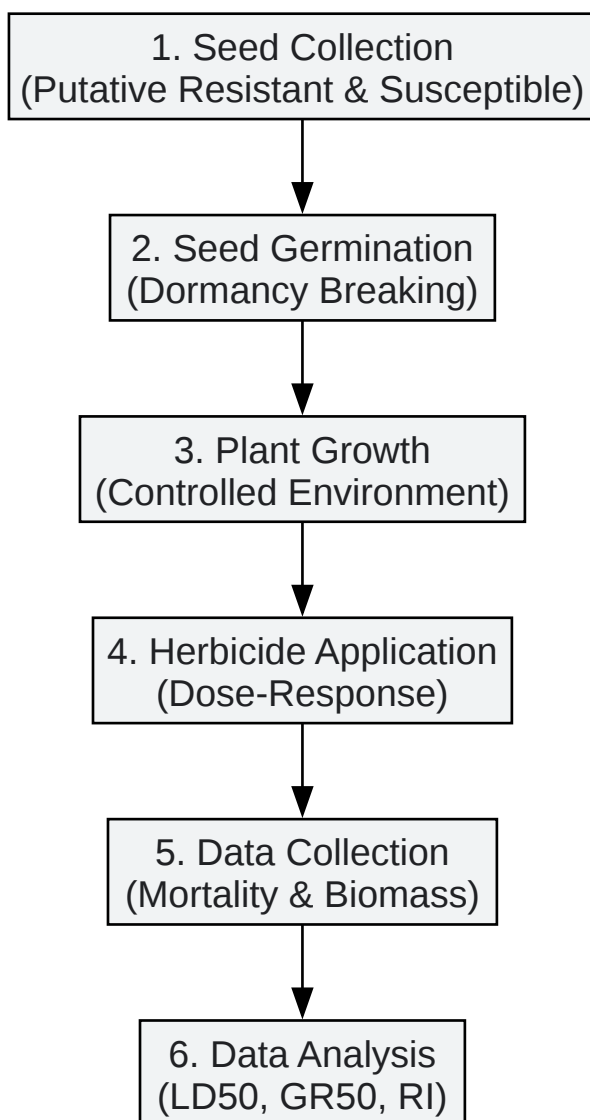
## Introduction

**Chloranocryl** is a contact herbicide that acts as a Photosystem II (PSII) inhibitor.<sup>[1]</sup> Its primary mode of action is the disruption of the electron transport chain in photosynthesis, leading to cell death and plant necrosis.<sup>[1]</sup> Studies on herbicide resistance are crucial for understanding the evolution of resistance in weed populations and for developing sustainable weed management strategies. Although specific research on **Chloranocryl** resistance is limited, the methodologies outlined below provide a framework for investigating potential resistance in weed species.

## Mechanism of Action

**Chloranocryl** inhibits Photosystem II (PSII) in the chloroplasts of plant cells. By blocking the electron flow, it causes a rapid buildup of highly reactive molecules, leading to oxidative damage and ultimately, cell death. Resistance to PSII inhibitors can arise through target-site mutations in the *psbA* gene, which codes for the D1 protein in the PSII complex, or through enhanced metabolic detoxification of the herbicide.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Chloranocryl (Ref: FMC 4556) [sitem.herts.ac.uk]
- 2. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]

- To cite this document: BenchChem. [Application Notes and Protocols for Chloranocryl in Herbicide Resistance Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668703#application-of-chloranocryl-in-herbicide-resistance-studies]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)